

physical and chemical properties of Methyl 3-fluoro-4-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 3-fluoro-4-nitrobenzoate

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An In-depth Technical Guide to Methyl 3-fluoro-4-nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 3-fluoro-4-nitrobenzoate is a fluorinated aromatic compound that serves as a crucial building block in organic synthesis.^{[1][2]} Its unique structure, featuring a fluorine atom and a nitro group on the benzene ring, imparts specific chemical properties that make it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.^{[1][2][3]} The presence of the fluorine atom can enhance the metabolic stability, lipophilicity, and binding affinity of target molecules, while the nitro group offers a versatile handle for further chemical transformations.^[1] This guide provides a comprehensive overview of the physical and chemical properties of **Methyl 3-fluoro-4-nitrobenzoate**, along with relevant experimental data and safety information.

Core Properties and Data

The fundamental physical and chemical characteristics of **Methyl 3-fluoro-4-nitrobenzoate** are summarized below, providing a clear reference for laboratory use.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₆ FO ₄	[3] [4] [5] [6] [7]
Molecular Weight	199.14 g/mol	[3] [4] [5]
Appearance	White to yellow-green solid / Grayish yellow Solid	[3]
Melting Point	53 °C, 59-61 °C	[3] [4]
Boiling Point	314.6 °C at 760 mmHg	[2] [3]
Density	1.388 g/cm ³	[2] [3]
Solubility	Soluble in ethanol, ether, and methanol. Insoluble in water.	[8] [9]
Flash Point	>110 °C (>230 °F)	[8]
Storage Temperature	Room temperature	[3]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **Methyl 3-fluoro-4-nitrobenzoate**.

Spectroscopic Data	Details	Source
¹ H NMR	Spectra available, detailed peak assignment requires further analysis.	[10]
¹³ C NMR	Data available in chemical literature.	[11]
Mass Spectrometry	GC-MS data available from NIST.	
Infrared (IR) Spectroscopy	Conforms to the structure. Vapor phase IR spectra are available.	[3] [5]

Synthesis and Reactivity

Synthetic Protocol

A general method for the synthesis of **Methyl 3-fluoro-4-nitrobenzoate** involves the esterification of 3-fluoro-4-nitrobenzoic acid.[\[12\]](#)

Reaction: 3-fluoro-4-nitrobenzoic acid is reacted with methanol in the presence of an acid catalyst, such as concentrated sulfuric acid or a solution of HCl in ether, under reflux conditions.[\[12\]](#)

Procedure Outline:

- Dissolve 3-fluoro-4-nitrobenzoic acid in an excess of methanol.[\[12\]](#)
- Add a catalytic amount of a strong acid (e.g., concentrated H₂SO₄ or ethereal HCl).[\[12\]](#)
- Heat the reaction mixture to reflux for several hours (e.g., 3 to 16 hours).[\[12\]](#)[\[13\]](#)
- After cooling, the reaction mixture is typically poured onto ice to precipitate the product.[\[13\]](#)
- The crude product can be collected by filtration, washed (e.g., with saturated sodium bicarbonate solution and brine), and dried.[\[12\]](#)[\[13\]](#)
- Further purification can be achieved by recrystallization or chromatography.

Chemical Reactivity

The reactivity of **Methyl 3-fluoro-4-nitrobenzoate** is dictated by its functional groups: the ester, the nitro group, and the fluorinated aromatic ring.

- **Ester Group:** The methyl ester can be hydrolyzed to the corresponding carboxylic acid under acidic or basic conditions. It can also undergo transesterification reactions.
- **Nitro Group:** The nitro group is a versatile functional group that can be readily reduced to an amino group, providing a key step in the synthesis of various derivatives. This transformation opens up pathways to form amides, sulfonamides, and other nitrogen-containing functionalities.[\[14\]](#)

- **Aromatic Ring:** The fluorine atom and the nitro group are electron-withdrawing, which deactivates the aromatic ring towards electrophilic substitution. However, they activate the ring for nucleophilic aromatic substitution, particularly at the position ortho and para to the nitro group.

Applications in Research and Development

Methyl 3-fluoro-4-nitrobenzoate is a valuable intermediate in several areas of chemical research and development:

- **Pharmaceutical Synthesis:** It serves as a precursor for the synthesis of biologically active molecules. The incorporation of a fluorine atom can significantly enhance the pharmacological properties of drug candidates.^[1] It has been used in the development of potential anticancer agents and treatments for neurological disorders.^[1]
- **Agrochemicals:** Similar to pharmaceuticals, the introduction of fluorine can improve the efficacy and selectivity of pesticides and herbicides.
- **Material Science:** Fluorinated compounds often exhibit unique properties, and this intermediate can be used in the synthesis of specialty polymers and other advanced materials.

Safety and Handling

Methyl 3-fluoro-4-nitrobenzoate is a chemical that requires careful handling in a laboratory setting.

Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Methyl 3-fluoro-4-nitrobenzoate** is classified as:

- Harmful if swallowed (Acute toxicity, oral, Category 4).^[5]
- Causes skin irritation (Skin corrosion/irritation, Category 2).^[5]
- Causes serious eye irritation (Serious eye damage/eye irritation, Category 2A).^[5]

- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3).[5]

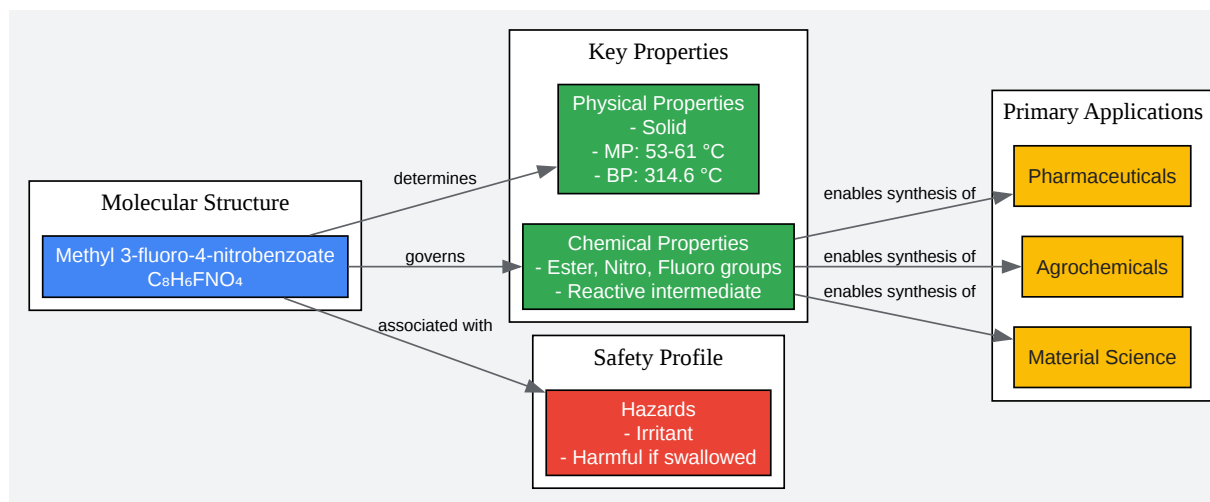
Signal Word: Warning[5]

Precautionary Measures

When handling **Methyl 3-fluoro-4-nitrobenzoate**, the following precautions should be observed:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [15]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[15]
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. [15]
- Storage: Store in a well-ventilated place. Keep the container tightly closed.[4][15] Store at room temperature.[3]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[15]

Logical Relationships of Methyl 3-fluoro-4-nitrobenzoate



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Caption: Key attributes and applications of **Methyl 3-fluoro-4-nitrobenzoate**.

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